

# Technical Support Center: Modification of Eutectic Silicon with Strontium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Aluminum silicon*

Cat. No.: *B181236*

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the modification of eutectic silicon in aluminum-silicon (Al-Si) alloys using strontium (Sr).

## Troubleshooting Guide

This section addresses specific issues that may arise during the strontium modification process.

Problem ID	Issue	Possible Causes	Suggested Solutions
MOD-001	Increased Porosity	<p>Strontium modification can alter the solidification pattern, leading to dispersed microporosity.[1][2][3]</p> <p>[4] High strontium levels can increase the formation of strontium oxides, which act as pore nucleation sites.[2][5]</p> <p>Strontium can increase the dissolved hydrogen content in the melt.[6]</p>	<ul style="list-style-type: none"><li>- Optimize strontium addition to the lowest effective level (typically 60-120 ppm for good quality melts).[5]</li><li>- Ensure proper degassing of the melt before strontium addition.</li><li>- Control the cooling rate; slower cooling can exacerbate porosity.[5]</li><li>- Maintain melt cleanliness to minimize oxide film entrainment.[4]</li></ul>
MOD-002	Incomplete or Faded Modification	<p>The modifying effect of strontium can diminish over time due to oxidation ("fading").[7][8][9]</p> <p>Holding the melt at high temperatures for extended periods accelerates fading.[7]</p> <p>Interaction with other elements, such as phosphorus, antimony, or bismuth, can neutralize the modifying effect of strontium.[10]</p> <p>Interaction with boron from grain refiners can</p>	<ul style="list-style-type: none"><li>- Add strontium as close to the casting time as possible.</li><li>- If holding is necessary, monitor the strontium level and make additions to compensate for fading. The fading rate for Sr is slower than for Na.[7]</li><li>- Avoid using fluxes that contain oxidizing compounds, as they can accelerate strontium loss.[9]</li><li>- Check the raw materials for tramp</li></ul>

		<p>form compounds like SrB<sub>6</sub>, reducing the effectiveness of both. [11]</p>	<p>elements like Sb and Bi.[10] A Sr/(Sb+Bi) ratio greater than approximately 0.42 is needed for modification.[10] - When using boron-containing grain refiners, a Sr/B ratio exceeding 0.4 is required to achieve modification.[11]</p>
MOD-003	Overmodification	<p>Excessive strontium addition (typically &gt;200 ppm or 0.02%) can lead to a coarsening of the silicon structure, which can negatively impact mechanical properties.[5] At very high levels (approaching 0.2%), intermetallic phases like Al<sub>2</sub>Si<sub>2</sub>Sr can form.[5]</p>	<ul style="list-style-type: none"><li>- Reduce the amount of strontium added to the melt. The optimal level for A356 alloy is around 120 ppm.[5]</li><li>- Use thermal analysis to monitor the eutectic solidification temperature; overmodification can sometimes be detected by changes in the cooling curve.</li></ul>
MOD-004	Inconsistent Mechanical Properties	<p>The presence of iron-based intermetallics can negatively affect strontium modification, leading to coarser silicon particles locally.[12] Casting defects like bifilms can reduce the beneficial effects of strontium modification on impact</p>	<ul style="list-style-type: none"><li>- Control the iron content in the alloy.</li><li>Strontium addition can help to modify the morphology of <math>\beta</math>-Al<sub>5</sub>FeSi needles at higher concentrations.</li><li>[13] - Implement proper melt handling and pouring techniques to avoid</li></ul>

energy.[12] The effectiveness of strontium can be influenced by the presence of other alloying elements like magnesium.[12]

the entrainment of oxide films. - Be aware of the alloy composition; the interaction between strontium and other elements can be complex.[12]

## Frequently Asked Questions (FAQs)

### 1. What is the primary purpose of adding strontium to eutectic Al-Si alloys?

The addition of small amounts of strontium transforms the morphology of the eutectic silicon phase from coarse, acicular (needle-like) plates to a fine, fibrous network.[10][14] This modification significantly improves the mechanical properties of the alloy, particularly ductility, toughness, and tensile strength, by reducing stress concentrations at the sharp edges of the silicon plates.[15][16]

### 2. How does strontium modification work?

The exact mechanism is still debated, but a leading theory is "impurity-induced twinning." Atoms of the modifier element, like strontium, are adsorbed onto the growth steps of the silicon crystals during solidification.[17] This forces the silicon to grow by a twinning mechanism, which disrupts the formation of large plates and promotes a fine, fibrous structure.[18]

### 3. What is the optimal concentration of strontium for modification?

The ideal concentration depends on the alloy composition and the quality of the melt. For many common alloys like A356, a strontium level of about 0.012% (120 ppm) provides excellent modification.[5] In high-purity primary metal, full modification can be achieved with as little as 60 to 70 ppm of strontium.[5] Additions above approximately 0.02% (200 ppm) can lead to coarser silicon particles and are generally not recommended.[5]

### 4. How long does the modification effect of strontium last?

Strontium is considered a long-acting modifier compared to sodium.[14] The modification effect can be maintained for 6 to 8 hours in a holding furnace, although this is dependent on factors like melt temperature and atmosphere.[14] However, the concentration of strontium will gradually decrease over time due to oxidation, a process known as "fading".[7][8]

## 5. Does strontium addition affect the corrosion resistance of Al-Si alloys?

Yes, strontium modification can influence corrosion resistance. The refined microstructure can lead to improved corrosion resistance in various environments.[19][20] By transforming the eutectic silicon into a more uniform and fibrous structure, the potential for localized galvanic cells between the aluminum matrix and coarse silicon plates is reduced.[20]

# Experimental Protocols

## Protocol 1: Strontium Modification of a Hypoeutectic Al-Si Alloy

Objective: To achieve a fine, fibrous eutectic silicon morphology in an Al-7%Si alloy.

Materials:

- Al-7%Si base alloy
- Al-10%Sr master alloy
- Graphite crucible
- Electric resistance furnace
- Degassing lance (e.g., rotary impeller) with inert gas (e.g., argon)
- Thermocouple
- Permanent steel mold

Procedure:

- Melt the Al-7%Si base alloy in a graphite crucible at 780°C.[21]

- Once the alloy is completely molten, perform degassing using a rotary impeller with argon gas for 10-15 minutes to remove dissolved hydrogen.
- After degassing, remove the dross from the melt surface.
- Lower the melt temperature to 720-730°C for holding.[\[21\]](#)
- Calculate the required amount of Al-10%Sr master alloy to achieve the target strontium concentration (e.g., 150 ppm).
- Add the Al-10%Sr master alloy to the melt. It can be plunged into the melt using a clean, preheated, perforated steel bell.
- Gently stir the melt for 2-3 minutes to ensure complete dissolution and uniform distribution of the strontium.
- Allow for an incubation time of at least 20 minutes after the strontium addition before casting.[\[21\]](#)
- Pour the molten alloy into a preheated permanent steel mold at a temperature of  $720\pm20^\circ\text{C}$ .[\[21\]](#)
- Allow the casting to cool to room temperature.
- Section the casting for microstructural analysis to verify the modification level.

## Protocol 2: Metallographic Sample Preparation and Analysis

Objective: To prepare and analyze a sample from a strontium-modified Al-Si alloy casting to assess the degree of eutectic silicon modification.

Materials:

- Section of the Al-Si casting
- Mounting press and resin

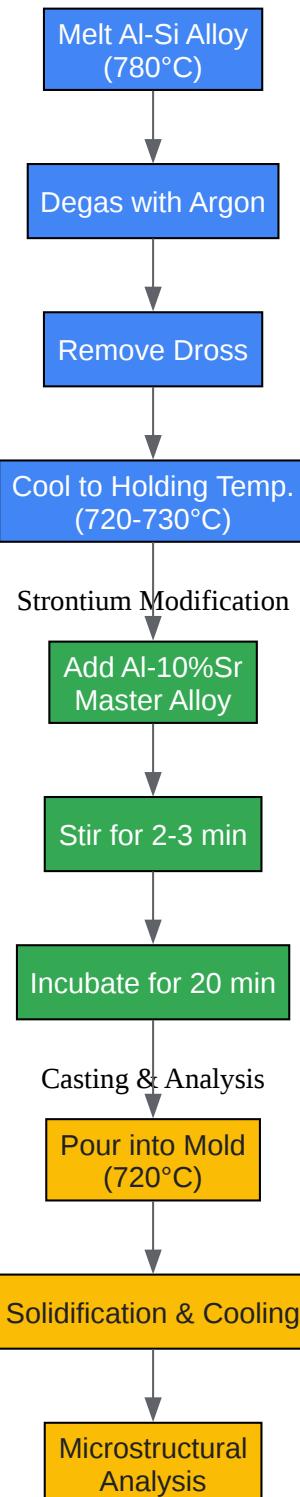
- Grinding papers (e.g., 240, 320, 400, 600, 800, 1200 grit)
- Polishing cloths
- Polishing suspensions (e.g., 6  $\mu\text{m}$ , 3  $\mu\text{m}$ , 1  $\mu\text{m}$  diamond paste)
- Etchant (e.g., Keller's reagent: 2 ml HF, 3 ml HCl, 5 ml HNO<sub>3</sub>, 190 ml H<sub>2</sub>O)
- Optical microscope with image analysis software

**Procedure:**

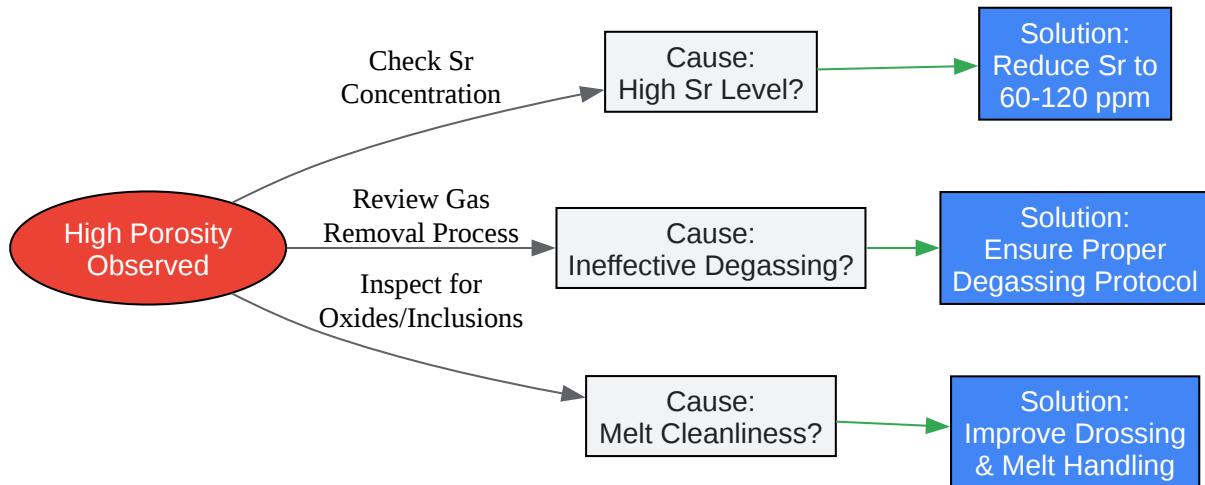
- Cut a representative sample from the casting, typically from a region with a controlled cooling rate.
- Mount the sample in a conductive or thermosetting resin.
- Grind the sample surface using progressively finer silicon carbide papers, with water as a lubricant. Rotate the sample 90 degrees between each grinding step.
- Polish the ground surface using diamond suspensions on appropriate polishing cloths until a mirror-like finish is achieved.
- Clean the polished sample with water and ethanol and dry it thoroughly.
- Etch the sample by immersing it in Keller's reagent for 10-20 seconds.
- Rinse the sample with water and dry it.
- Examine the microstructure under an optical microscope at various magnifications (e.g., 100x, 200x, 500x).
- Capture images of the eutectic regions and use image analysis software to quantify the silicon particle characteristics (e.g., aspect ratio, size, and shape factor) to determine the level of modification. A well-modified structure will exhibit fine, fibrous silicon particles with a low aspect ratio.

## Visualizations

## Melt Preparation

[Click to download full resolution via product page](#)

Caption: Experimental workflow for strontium modification of Al-Si alloys.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for increased porosity in Sr-modified alloys.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Modification-Related Porosity Formation in Hypoeutectic Aluminum-Silicon Alloys - ProQuest [proquest.com]
- 2. researchgate.net [researchgate.net]
- 3. UQ eSpace [espace.library.uq.edu.au]
- 4. The Influence of Strontium on Porosity Formation in Al-Si Alloys - ProQuest [proquest.com]
- 5. Theoretical and Practical Aspects of the Modification of Al-Si Alloys | Modern Casting [moderncasting.com]
- 6. modification of aluminum silicon alloys | Total Materia [totalmateria.com]

- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. psjd.icm.edu.pl [psjd.icm.edu.pl]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. aluminiumceramicfiber.com [aluminiumceramicfiber.com]
- 15. eajournals.org [eajournals.org]
- 16. repozitorij.simet.unizg.hr [repositorij.simet.unizg.hr]
- 17. icaa-conference.net [icaa-conference.net]
- 18. diva-portal.org [diva-portal.org]
- 19. mdpi.com [mdpi.com]
- 20. Effects of Strontium Modification on Corrosion Resistance of Al-Si Alloys in Various Corrosive Environments - PMC [pmc.ncbi.nlm.nih.gov]
- 21. repozitorij.simet.unizg.hr [repositorij.simet.unizg.hr]
- To cite this document: BenchChem. [Technical Support Center: Modification of Eutectic Silicon with Strontium]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b181236#modification-of-eutectic-silicon-with-strontium-for-improved-properties\]](https://www.benchchem.com/product/b181236#modification-of-eutectic-silicon-with-strontium-for-improved-properties)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)